

Essential Safety and Handling Guide for 1,1'-Bi-2-naphthol (BINOL)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Binol*

Cat. No.: *B041708*

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This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **BINOL**. Adherence to these procedures is essential for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Classification

1,1'-Bi-2-naphthol, commonly known as **BINOL**, is a versatile chiral ligand used in asymmetric synthesis. However, it presents several health hazards that necessitate careful handling. According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **BINOL** is classified as toxic if swallowed, a cause of serious eye irritation, and a potential skin and respiratory irritant.^{[1][2]}

Quantitative Hazard Data Summary

Hazard Classification	GHS Hazard Statement	Prevalence in Sources
Acute Toxicity, Oral (Category 3)	H301: Toxic if swallowed	96.2% ^[1]
Serious Eye Damage/Eye Irritation (Category 2A)	H319: Causes serious eye irritation	98.1% ^[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	15.1% ^{[1][2]}
Specific target organ toxicity, single exposure (Category 3)	H335: May cause respiratory irritation	11.3% ^[1]

Personal Protective Equipment (PPE) Selection

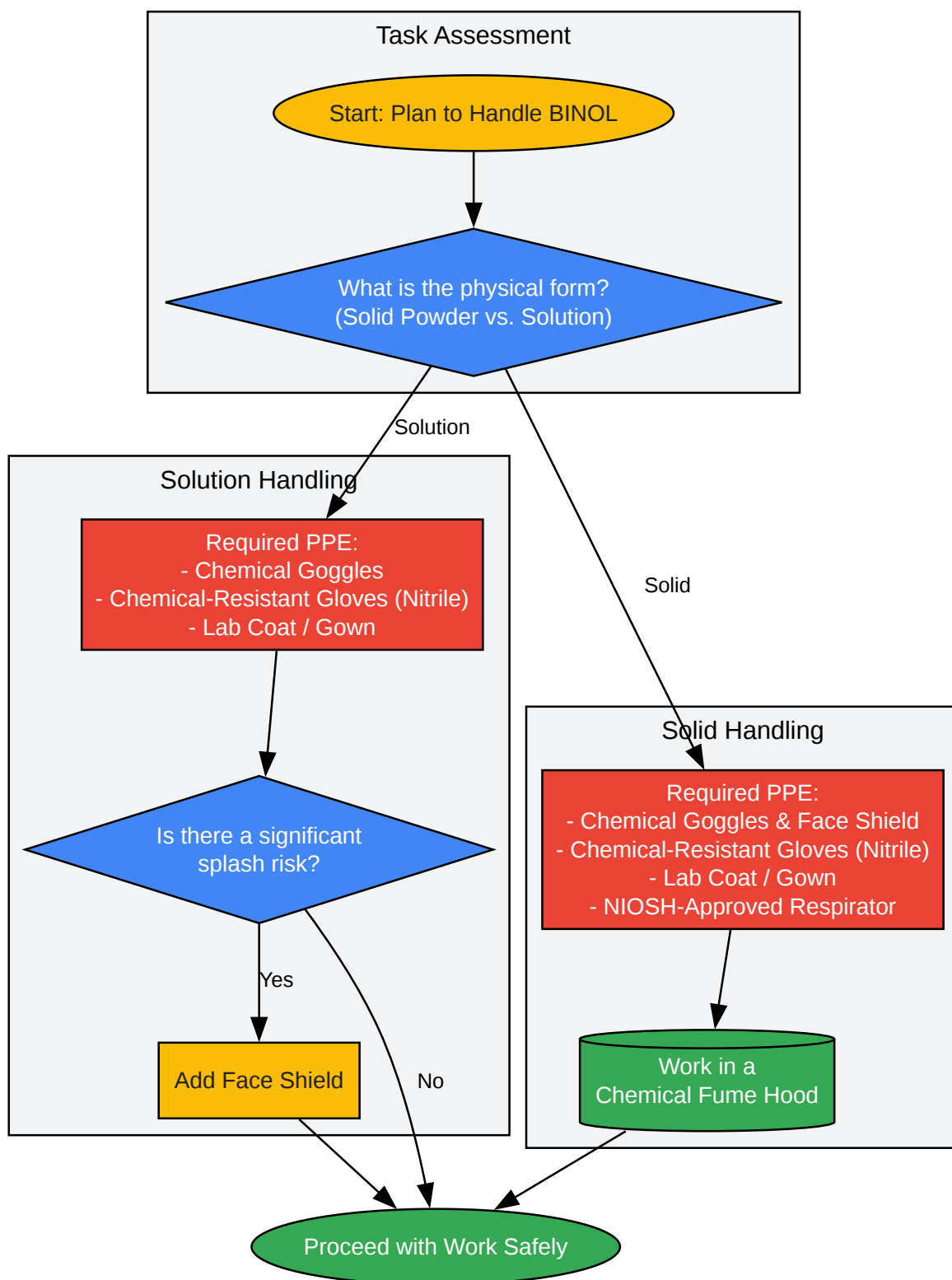
A conservative approach to PPE is recommended for all work involving **BINOL**. The selection of appropriate PPE is contingent on the specific task being performed, including the physical form of the chemical (solid or solution) and the potential for exposure.

Core PPE Requirements:

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[3][4]} A face shield may be required for tasks with a high risk of splashing.^{[3][5]}
- **Hand Protection:** Chemical-resistant gloves, such as nitrile, are essential.^[3] Gloves must be inspected for integrity before use and disposed of properly after handling the chemical.^{[3][6]}
- **Body Protection:** A lab coat or impervious clothing is necessary to prevent skin contact.^{[3][4]} For tasks with a higher risk of contamination, disposable gowns with tight-fitting cuffs are recommended.^[7]
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a NIOSH-approved respirator or equivalent should be used.^{[3][4]} All handling of solid **BINOL** should occur in a well-ventilated area, preferably a chemical fume hood.^[3]

PPE Selection Workflow

The following diagram outlines the logical workflow for selecting the appropriate level of PPE when working with **BINOL**.



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Caption: Logical workflow for selecting appropriate Personal Protective Equipment (PPE) for handling **BINOL**.

Operational and Disposal Plans

Safe handling and disposal are critical to mitigate the risks associated with **BINOL**.

Step-by-Step Handling Protocols

1. Preparation and Area Setup:

- Designate a specific area for handling **BINOL**, preferably within a chemical fume hood.[3]
- Ensure all necessary PPE is available and inspected.[6]
- Keep an appropriate spill kit and emergency contact information readily accessible.

2. Handling Solid (Powder) **BINOL**:

- Don PPE: Before handling, put on a lab coat, chemical safety goggles, and chemical-resistant gloves.[3] If weighing or transferring powder where dust may be generated, a NIOSH-approved respirator is required.[3][4]
- Conduct Work: Perform all manipulations within a certified chemical fume hood to minimize inhalation exposure.[3]
- Avoid Dust: Handle the material carefully to avoid generating dust.[4]

3. Preparing **BINOL** Solutions:

- Don PPE: Wear a lab coat, safety goggles, and chemical-resistant gloves.[3]
- Procedure: Slowly add the solvent to the solid **BINOL** to prevent splashing. Ensure adequate ventilation, such as in a fume hood.

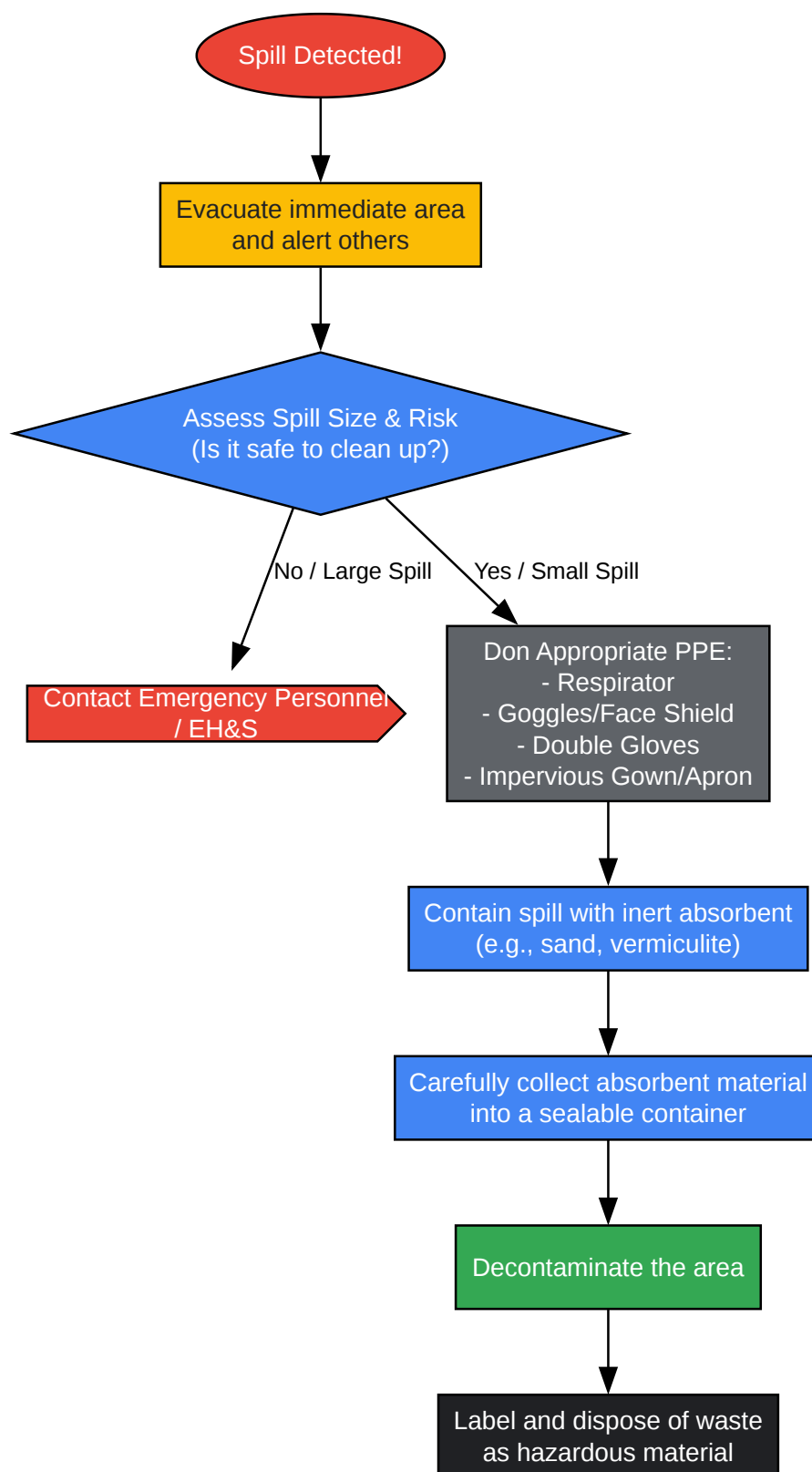
4. Doffing PPE:

- Remove protective equipment carefully to avoid cross-contamination.
- Dispose of contaminated gloves and other disposable items in a designated hazardous waste container.[3][6]
- Wash hands and forearms thoroughly after handling is complete.[2]

Emergency Procedures: Spill Response

In the event of a spill, a clear and immediate response is necessary to ensure personnel safety and contain the material.

Spill Response Workflow



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Caption: Step-by-step workflow for responding to a **BINOL** spill in a laboratory setting.

Spill Cleanup Protocol:

- **Evacuate and Alert:** Immediately alert others in the vicinity and evacuate the area if necessary.[8]
- **Assess:** Determine the extent of the spill. Do not attempt to clean up a large spill without proper training and equipment.
- **Protect Yourself:** Put on the appropriate PPE, including respiratory protection, double gloves, a lab coat, and eye protection.[8]
- **Containment:** For solid spills, carefully sweep or scoop the material. For liquid spills, contain and collect the spillage with a non-combustible, absorbent material like sand, earth, or vermiculite.[8] Avoid generating dust.[4]
- **Collection:** Place the contained material into a clearly labeled, sealed container for disposal.[8]
- **Decontamination:** Clean the affected area thoroughly.
- **Disposal:** Dispose of all contaminated materials, including cleaning supplies and PPE, as hazardous waste.

Waste Disposal Plan

BINOL is considered hazardous and, in some contexts, very toxic to aquatic organisms; therefore, it must be disposed of as hazardous waste.[3]

- **Primary Disposal Method:** All **BINOL** waste, including contaminated materials, must be disposed of through a licensed professional waste disposal service.[3][8]
- **Containerization:** Store waste in a clearly labeled, leak-proof container that can be tightly sealed.[3] The label must identify the contents as "(S)- or (R)-1,1'-Bi-2,2'-naphthol Waste" and display the relevant hazard pictograms.[3]
- **Segregation:** Keep **BINOL** waste separate from incompatible materials such as strong oxidizing agents.[3]

- Prohibition: Under no circumstances should this chemical or its containers be disposed of down the drain or in regular municipal trash.[3] Empty containers may need to be triple-rinsed, with the rinsate collected as hazardous waste.[3]

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for 1,1'-Bi-2-naphthol (BINOL)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041708#personal-protective-equipment-for-handling-binol]

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